

Application Notes and Protocols for Imp2-IN-2 in In Vitro Studies

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Compound of Interest

Compound Name: *Imp2-IN-2*

Cat. No.: *B12417765*

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Introduction

Imp2-IN-2, also identified as compound 6, is a potent and selective small-molecule inhibitor of the Insulin-like growth factor 2 mRNA-binding protein 2 (IMP2). IMP2 is an oncofetal RNA-binding protein that is frequently overexpressed in various cancers, where it plays a crucial role in promoting tumor proliferation, migration, and survival.[1][2][3] By binding to specific mRNA transcripts, such as those for Insulin-like Growth Factor 2 (IGF2), IMP2 enhances their stability and translation, thereby activating pro-tumorigenic signaling pathways like the PI3K/Akt pathway.[4][5] **Imp2-IN-2** disrupts the interaction between IMP2 and its target RNAs, presenting a promising avenue for therapeutic intervention in cancers dependent on IMP2 signaling.[2]

These application notes provide detailed protocols for the in vitro use of **Imp2-IN-2** to study its effects on cancer cells, including methodologies for assessing cell viability, proliferation, migration, and for investigating its impact on intracellular signaling pathways.

Data Presentation

In Vitro Efficacy of Imp2-IN-2

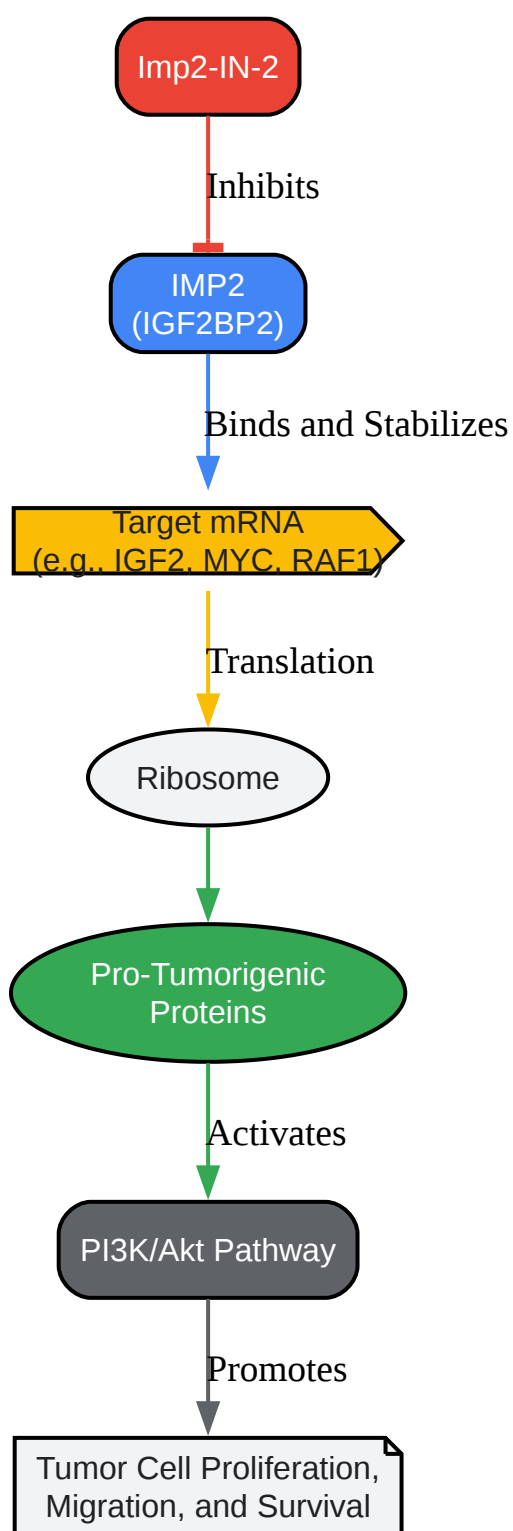
Parameter	Value	Target	Reference
IC50 (RNA_A Interaction)	120.9 μ M	IMP2	[2]
IC50 (RNA_B Interaction)	236.7 μ M	IMP2	[2]

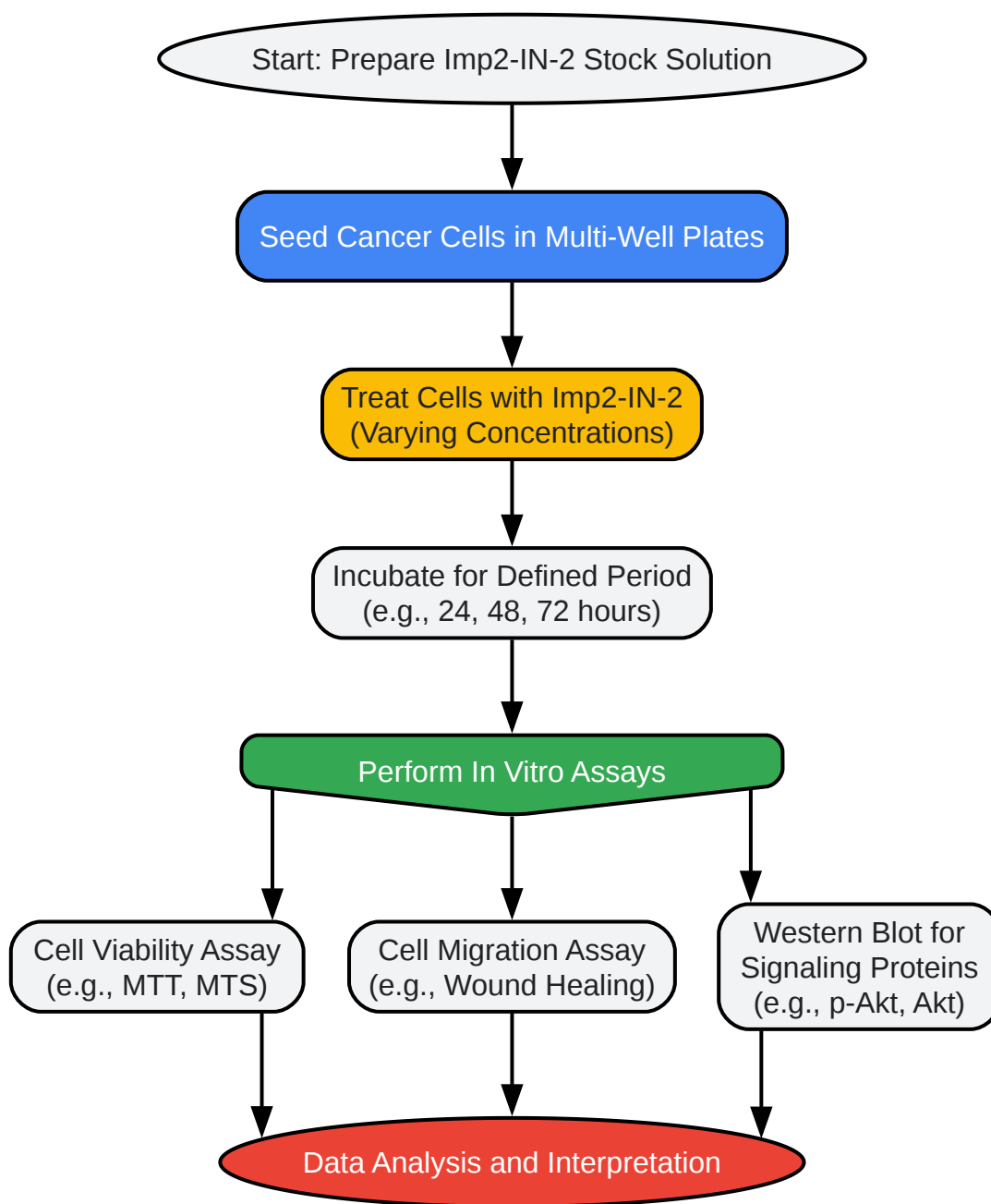
Cellular Effects of Imp2-IN-2 (Compound 6) on LLC1 Cells

Assay	Concentration	Result	Reference
2D Cell Proliferation	15 μ M	Significant reduction in proliferation rate	[1] [6]
30 μ M	Significant reduction in proliferation rate	[1] [6]	
Metabolic Activity (MTT Assay)	5 μ M - 100 μ M	Dose-dependent decrease in metabolic activity	[1] [6]

Mandatory Visualizations

Signaling Pathway of IMP2 and its Inhibition by Imp2-IN-2





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